

An In-depth Technical Guide on the Physical and Chemical Properties of Demethylregelin

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Compound of Interest

Compound Name: Demethylregelin

Cat. No.: B13393733

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Disclaimer: Publicly available scientific literature on the experimental physical and chemical properties, biological activities, and detailed experimental protocols for **Demethylregelin** is limited. This guide summarizes the available computed data and provides context on related compounds where applicable.

Introduction

Demethylregelin is a natural product that has been reported in plant species such as *Salacia chinensis*, *Tripterygium wilfordii*, and *Tripterygium regelii*[1]. As a member of the triterpenoid class of organic compounds, it possesses a complex steroidal structure. This document aims to provide a comprehensive overview of its known physical and chemical properties based on available data.

Chemical and Physical Properties

Detailed experimental data for the physical properties of **Demethylregelin**, such as melting point, boiling point, and specific solubility in various solvents, are not readily available in the current scientific literature. The information presented here is primarily based on computed properties from chemical databases.

Chemical Identifiers

| Identifier | Value |
|-------------------|--|
| IUPAC Name | (1R,2R,4S,4aR,6aR,6aS,6bR,8aR,12aR,14bS)-4-hydroxy-1,4a,6a,6b,9,9,12a-heptamethyl-10-oxo-1,2,3,4,5,6,6a,7,8,8a,11,12,13,14b-tetradecahydronicene-2-carboxylic acid[1] |
| Molecular Formula | C ₃₀ H ₄₆ O ₄ [1] |
| InChI | InChI=1S/C30H46O4/c1-17-18(25(33)34)16-23(32)28(5)14-15-29(6)19(24(17)28)8-9-21-27(4)12-11-22(31)26(2,3)20(27)10-13-30(21,29)7/h8,17-18,20-21,23-24,32H,9-16H2,1-7H3,(H,33,34)/t17-,18+,20-,21+,23-,24-,27-,28-,29+,30+/m0/s1[1] |
| InChIKey | QGMNTKNSMLYTKS-BHHXOIJJSA-N[1] |
| Canonical SMILES | <chem>C[C@H]1--INVALID-LINK--C([C@@H]5CC[C@]4([C@@]3(CC2)C)C(C)C)C)O">C@@HC(=O)O</chem> [1] |
| CAS Number | 173991-81-6[1] |

Physicochemical Data

The following table summarizes the computed physicochemical properties of **Demethylregelin**.

| Property | Value |
|--------------------------------|-------------------------|
| Molecular Weight | 470.7 g/mol [1] |
| XLogP3 | 5.9[1] |
| Hydrogen Bond Donor Count | 2[1] |
| Hydrogen Bond Acceptor Count | 4[1] |
| Rotatable Bond Count | 1[1] |
| Exact Mass | 470.33960994 g/mol [1] |
| Monoisotopic Mass | 470.33960994 g/mol [1] |
| Topological Polar Surface Area | 74.6 Å ² [1] |
| Heavy Atom Count | 34[1] |
| Complexity | 949[1] |

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies detailing the biological activity and mechanism of action of **Demethylregelin** in the public domain.

It is important to distinguish **Demethylregelin** from a similarly named compound, Demethylzeylasteral, which is also isolated from *Tripterygium wilfordii*. Demethylzeylasteral has been the subject of several studies and has demonstrated significant anti-cancer and anti-inflammatory properties.

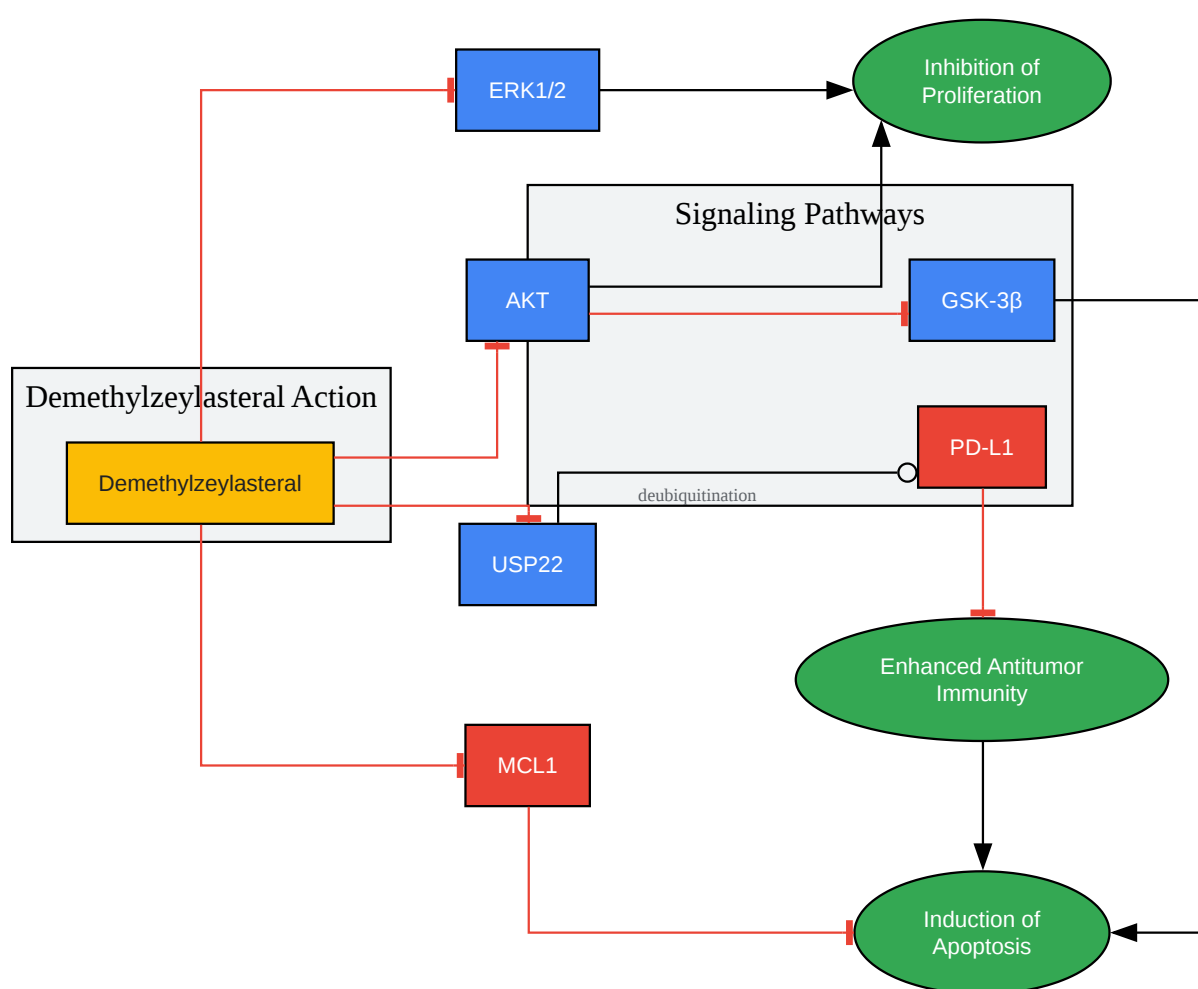
Noteworthy Related Compound: Demethylzeylasteral

Demethylzeylasteral has been shown to exert anti-cancer effects on various cancer cell lines, including gastric cancer, melanoma, and colorectal cancer[2][3][4]. Its mechanisms of action involve the modulation of several key signaling pathways.

- **Gastric Cancer:** Demethylzeylasteral inhibits the proliferation and migration of gastric cancer cells and promotes apoptosis. This is reportedly mediated through the downregulation of the phosphorylation of ERK1/2, AKT, and GSK-3β[2][5].

- Melanoma: In melanoma cells, Demethylzeylasteral induces apoptosis by downregulating the expression of Myeloid cell leukemia 1 (MCL1), an anti-apoptotic protein[3].
- Colorectal Cancer: It has been found to promote the degradation of Programmed death-ligand 1 (PD-L1) by targeting the deubiquitinating enzyme USP22, thereby enhancing antitumor immunity[4][6].

The following diagram illustrates the signaling pathways reported to be affected by Demethylzeylasteral in the context of its anti-cancer activity.



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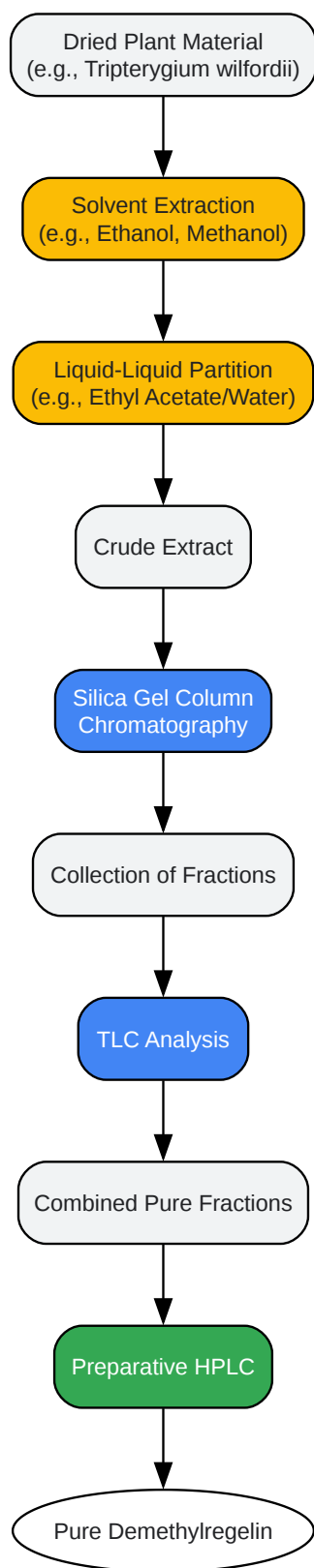
Signaling pathways affected by Demethylzeylasteral.

Experimental Protocols

Due to the limited research on **Demethylregelin**, specific, validated experimental protocols for its isolation, synthesis, and characterization are not available in the literature. Below are general methodologies that could be adapted for these purposes based on standard practices for triterpenoids.

General Isolation and Purification Workflow

The isolation of triterpenoids from plant material typically involves extraction followed by chromatographic purification.



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General workflow for isolation and purification.

Structural Characterization

The structure of an isolated natural product like **Demethylregelin** would be confirmed using a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for determining the carbon-hydrogen framework. 2D NMR techniques such as COSY, HSQC, and HMBC would be used to establish the connectivity of atoms.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula. Tandem MS (MS/MS) would provide information about the fragmentation pattern, which helps in structural elucidation.
- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the presence of functional groups, such as hydroxyl (-OH), carbonyl (C=O), and carboxylic acid (-COOH) groups, which are present in the structure of **Demethylregelin**.

Conclusion

Demethylregelin is a structurally complex triterpenoid found in several medicinal plants. While its basic chemical properties have been computed, there is a notable absence of experimental data regarding its physical properties and biological activities in the current scientific literature. Further research is required to isolate and characterize **Demethylregelin** fully, and to explore its potential pharmacological effects. The significant biological activities of the related compound, Demethylzeylasteral, suggest that **Demethylregelin** may also possess interesting therapeutic properties worthy of investigation.

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